

A Comprehensive Technical Guide to the Physicochemical Properties of Ethyl 2-acetylhexanoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **Ethyl 2-acetylhexanoate** (CAS No. 1540-29-0), a versatile organic compound with applications in the flavor and fragrance industry, as well as a building block in the synthesis of agrochemicals.[1][2] This document outlines its boiling point and density, provides detailed experimental protocols for their determination, and presents a logical workflow for its application in chemical synthesis.

Physicochemical Data of Ethyl 2-acetylhexanoate

The boiling point and density are critical parameters for the handling, processing, and application of **Ethyl 2-acetylhexanoate**. A summary of these properties is presented in the table below. It is important to note that the boiling point is highly dependent on the ambient pressure.



Property	Value	Conditions
Boiling Point	224 °C	at 760 mmHg[3]
221.5 °C	at 760 mmHg[4]	
111.5 °C	at 1.8 kPa	_
65 °C	at 1 mmHg[5][6]	_
Density	0.949 - 0.959 g/cm ³	at 20 °C[7][8]
0.950 g/mL	Not specified[3]	
0.95 g/cm ³	Not specified[5][6]	_
0.957 g/cm ³	Not specified[4]	_

Experimental Protocols

Accurate determination of boiling point and density is fundamental in chemical research and quality control. The following sections detail standardized laboratory procedures for these measurements.

Determination of Boiling Point (Micro-Method)

This method is suitable for small sample volumes and provides a reasonably accurate measurement of the boiling point.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., melting point apparatus)
- Capillary tube (sealed at one end)
- Small test tube (e.g., sodium fusion tube)
- Thermometer
- Heating oil (e.g., paraffin)



• Bunsen burner or hot plate

Procedure:

- Fill the small test tube with the liquid sample (**Ethyl 2-acetylhexanoate**) to a depth of about 2-3 cm.
- Place the capillary tube, with its open end downwards, into the test tube containing the sample.
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Place the assembly into the Thiele tube containing the heating oil, ensuring the top of the sample is below the oil level.
- Gently heat the side arm of the Thiele tube.[5]
- Observe the capillary tube. As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[6] Record this temperature.

Determination of Density using a Pycnometer

A pycnometer is a flask with a specific volume used for precise density measurements of liquids.

Apparatus:

- Pycnometer (a specific gravity bottle)
- Analytical balance (accurate to at least 0.001 g)



- Thermometer
- Water bath

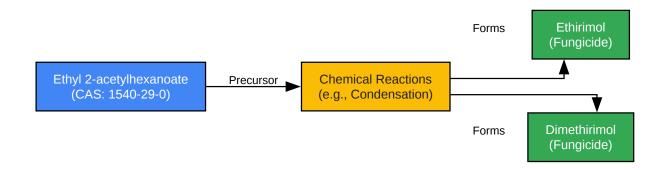
Procedure:

- Thoroughly clean and dry the pycnometer.
- Determine and record the mass of the empty, dry pycnometer.
- Fill the pycnometer with distilled water and place it in a water bath at a constant temperature (e.g., 20°C) until it reaches thermal equilibrium.
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside of the pycnometer and record its mass.
- Empty and dry the pycnometer again.
- Fill the pycnometer with **Ethyl 2-acetylhexanoate** and return it to the water bath to reach the same constant temperature.
- Dry the exterior of the pycnometer and record its mass.
- The density of the liquid is calculated using the following formula: Density = (Mass of liquid) /
 (Volume of liquid) Where the volume of the liquid is determined from the mass of the water
 and its known density at that temperature.

Application in Agrochemical Synthesis

Ethyl 2-acetylhexanoate serves as a key intermediate in the synthesis of certain fungicides, such as Ethirimol and Dimethirimol, which are used to control powdery mildew on crops.[2] The following diagram illustrates the logical workflow from the precursor to the final agrochemical products.





Click to download full resolution via product page

Caption: Synthesis pathway of fungicides from **Ethyl 2-acetylhexanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Page loading... [guidechem.com]
- 2. nbinno.com [nbinno.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. wjec.co.uk [wjec.co.uk]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 6. Video: Boiling Points Procedure [jove.com]
- 7. uomus.edu.iq [uomus.edu.iq]
- 8. phillysim.org [phillysim.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Ethyl 2-acetylhexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073951#boiling-point-and-density-of-ethyl-2-acetylhexanoate]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com